

Overcoming solubility problems of Dimethyl aminoterephthalate in specific solvents

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Compound of Interest

Compound Name: *Dimethyl aminoterephthalate*

Cat. No.: *B151837*

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Technical Support Center: Dimethyl Aminoterephthalate Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility challenges with **Dimethyl Aminoterephthalate** (CAS 5372-81-6).

Frequently Asked Questions (FAQs)

Q1: What are the basic physical and chemical properties of **Dimethyl Aminoterephthalate**?

A1: **Dimethyl aminoterephthalate** is a slight yellow crystalline powder.^[1] Key properties are summarized in the table below.

Table 1: Physicochemical Properties of **Dimethyl Aminoterephthalate**

Property	Value	Reference
CAS Number	5372-81-6	[2][3]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[2][3]
Molecular Weight	209.20 g/mol	[2][3]
Melting Point	127-130 °C	[2][3]
Water Solubility	Insoluble (0.04 g/L)	[2][3]
Appearance	Beige or yellow to light green to brownish powder/crystals	[2][3]
Storage	Store below +30°C in a dry, well-ventilated place.	[2][3][4]

Q2: In which solvents is **Dimethyl Aminoterephthalate** expected to be soluble?

A2: While comprehensive quantitative data is limited, based on its chemical structure and data for similar compounds, **Dimethyl Aminoterephthalate** is expected to have low solubility in water and non-polar solvents.[2][3] It is likely to be soluble in polar aprotic solvents such as Dimethyl Sulfoxide (DMSO) and N,N-Dimethylformamide (DMF).[5][6][7] The related compound, 2-aminoterephthalic acid, shows good solubility in these solvents.[8][9][10] Methanol is also a potential solvent, as it is used for recrystallization of the related compound, dimethyl terephthalate.

Q3: The compound is precipitating out of my aqueous buffer after dilution from an organic stock. What should I do?

A3: This phenomenon, often called "crashing out," occurs when a compound soluble in an organic solvent is introduced into an aqueous medium where it is poorly soluble. To mitigate this, add the organic stock solution to the aqueous buffer slowly while vigorously stirring or vortexing. Also, aim to keep the final concentration of the organic solvent in your aqueous solution as low as possible while maintaining the desired concentration of your compound.

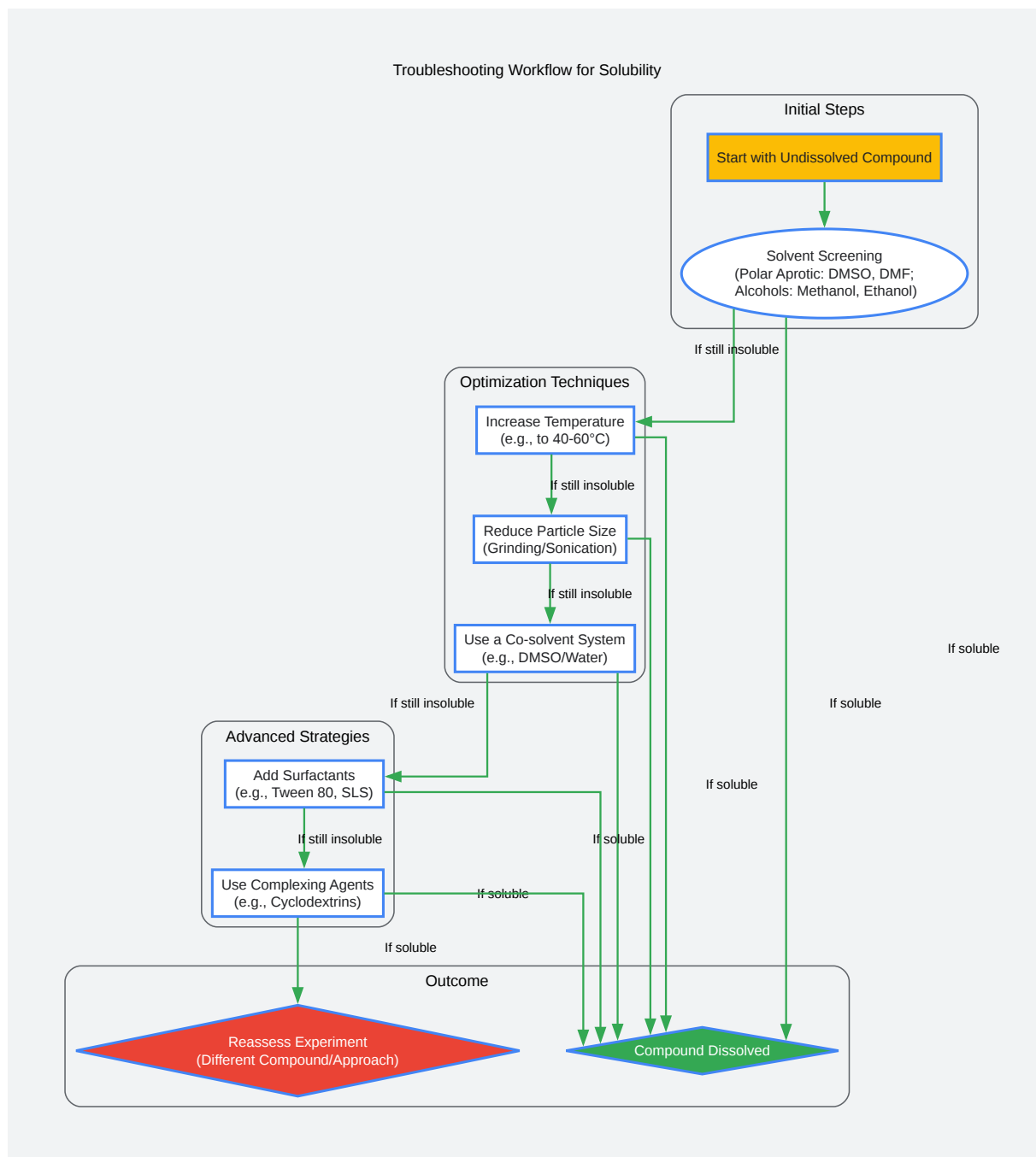
Q4: Are there any known incompatibilities for this compound?

A4: Specific incompatibility data is not readily available. However, as a general precaution, avoid strong oxidizing agents.

Troubleshooting Guide: Overcoming Solubility Issues

If you are facing difficulties in dissolving **Dimethyl Aminoterephthalate**, follow this systematic approach:

Diagram 1: Logical Workflow for Troubleshooting Solubility Issues



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Caption: A step-by-step guide to resolving solubility problems.

Table 2: Troubleshooting Common Solubility Problems

Problem	Probable Cause	Recommended Solution(s)
Compound does not dissolve in the selected solvent.	Low solubility at room temperature.	1. Gently warm the solution while stirring. Be cautious of the compound's thermal stability. 2. Reduce the particle size of the solid by grinding it to a fine powder to increase the surface area. 3. Use sonication to aid dissolution.
Precipitation occurs upon cooling a heated solution.	The solution was supersaturated at the higher temperature.	1. Re-heat the solution to re-dissolve the compound and use it at an elevated temperature if your experiment allows. 2. Prepare a more dilute solution. 3. Consider using a co-solvent system to increase solubility at lower temperatures.
A hazy solution is formed.	The compound may be forming a fine suspension rather than a true solution.	1. Filter the solution through a 0.45 μm or 0.22 μm filter. If the haze is removed, it was undissolved particulate matter. 2. Try a different solvent or a co-solvent system.

Experimental Protocols

Protocol 1: Determination of Approximate Solubility

This protocol outlines a method to estimate the solubility of **Dimethyl Aminoterephthalate** in a specific solvent.

- Preparation: Add a small, accurately weighed amount of **Dimethyl Aminoterephthalate** (e.g., 1 mg) to a known volume of the solvent (e.g., 1 mL) in a clear vial.

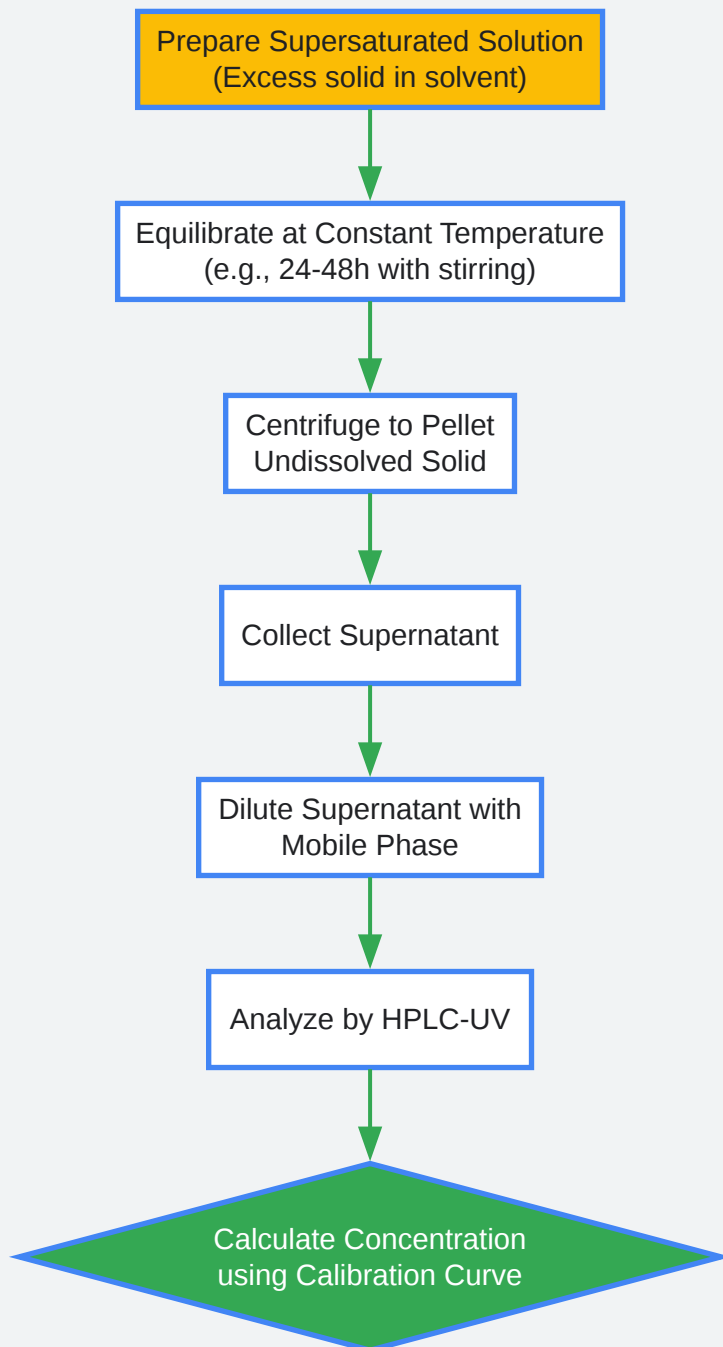
- **Dissolution Attempt:** Stir or vortex the mixture at a constant temperature (e.g., 25 °C) for a set period (e.g., 1-2 hours).
- **Observation:** Visually inspect the solution for any undissolved solid.
- **Incremental Addition:** If the solid dissolves completely, add another weighed amount of the compound and repeat the process until a saturated solution (with excess undissolved solid) is obtained.
- **Calculation:** The approximate solubility is the total mass of the compound dissolved in the final volume of the solvent before saturation is reached.

Protocol 2: Quantitative Solubility Determination using HPLC

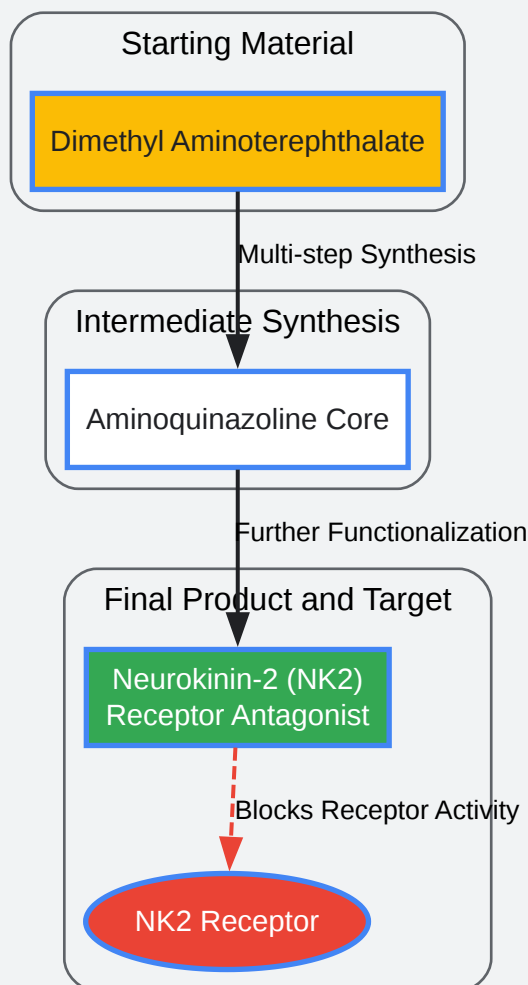
This protocol provides a more accurate method for determining solubility.

Diagram 2: Experimental Workflow for Quantitative Solubility Determination

Quantitative Solubility Determination Workflow



Synthesis Pathway from Dimethyl Aminoterephthalate



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